

# 2,6-Dichloro-3-fluorobenzaldehyde chemical properties

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## Compound of Interest

Compound Name: 2,6-Dichloro-3-fluorobenzaldehyde

Cat. No.: B179773

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An In-depth Technical Guide to the Chemical Properties of **2,6-Dichloro-3-fluorobenzaldehyde**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core chemical properties, safety information, and synthetic applications of **2,6-Dichloro-3-fluorobenzaldehyde**, a key intermediate in pharmaceutical development.

## Core Chemical Properties

**2,6-Dichloro-3-fluorobenzaldehyde** is a halogenated aromatic aldehyde.<sup>[1]</sup> Its molecular structure, featuring an aldehyde group ortho to two chlorine atoms and meta to a fluorine atom, makes it a valuable building block in organic synthesis. The physical state of the compound at room temperature is a solid.

Property	Value	Source(s)
CAS Number	178813-77-9	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>7</sub> H <sub>3</sub> Cl <sub>2</sub> FO	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	193.00 g/mol	
IUPAC Name	2,6-dichloro-3-fluorobenzaldehyde	<a href="#">[1]</a>
Physical Form	Solid	
Melting Point	Data not available	
Boiling Point	Data not available	
Density	Data not available	

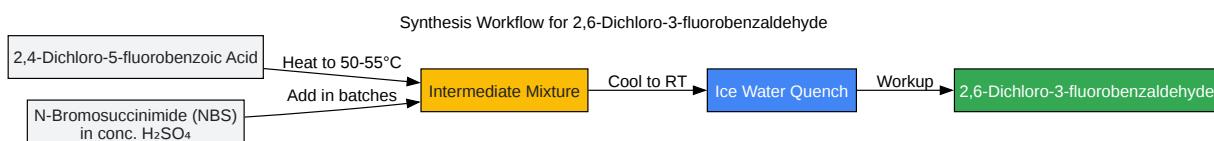
## Safety Information

This compound is classified as hazardous. Appropriate personal protective equipment (PPE), including gloves, eye protection, and respiratory protection, should be used when handling.[\[3\]](#) Work should be conducted in a well-ventilated area or under a chemical fume hood.[\[3\]](#)

Category	Information	Source(s)
Signal Word	Warning	
GHS Pictograms		
Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapours/spray P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	

## Synthesis and Reactivity

**2,6-Dichloro-3-fluorobenzaldehyde** serves as a crucial intermediate in the synthesis of complex organic molecules, particularly in the pharmaceutical industry. Its preparation can be achieved through various patented methods.



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### Synthesis of **2,6-Dichloro-3-fluorobenzaldehyde**.

## Experimental Protocol: Synthesis from 2,4-dichloro-5-fluorobenzoic acid

This protocol is based on a patented laboratory-scale synthesis method.

### Materials:

- Reaction flask
- Concentrated sulfuric acid (95%)
- 2,4-dichloro-5-fluorobenzoic acid
- N-Bromosuccinimide (NBS)
- Ice water
- TLC analysis equipment (e.g., ethanol/ethyl acetate 1:1)

### Procedure:

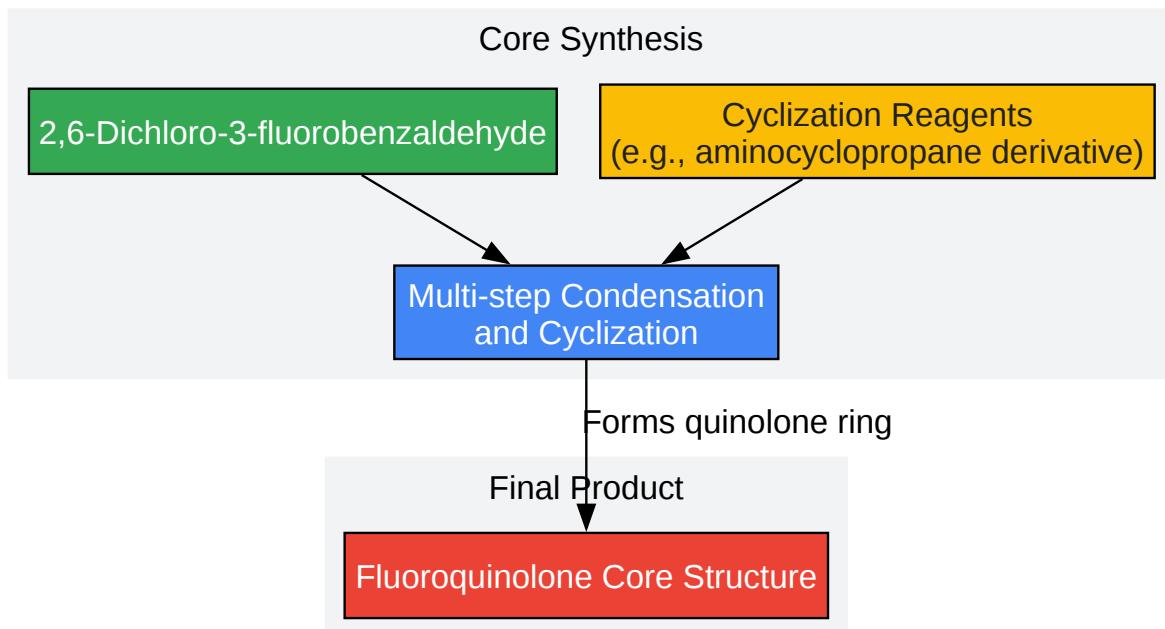
- Add 192g of concentrated sulfuric acid and 19.2g of 2,4-dichloro-5-fluorobenzoic acid to the reaction flask.<sup>[4]</sup>

- Heat the mixture to 50-55°C and stir until the solid is fully dissolved.[4]
- Add 19.7g of NBS to the solution in batches.[4]
- Maintain the temperature and stir for 5 hours, monitoring the reaction's completion using TLC analysis.[4]
- Once the starting material is consumed, cool the reaction mixture to room temperature.[4]
- Pour the reaction solution into 600g of ice water, ensuring the system temperature remains below 10°C.[4]
- The product, **2,6-dichloro-3-fluorobenzaldehyde**, can then be isolated through standard workup procedures like extraction and purification.

## Applications in Drug Development

A primary application of **2,6-dichloro-3-fluorobenzaldehyde** is as a key building block for the synthesis of modern fluoroquinolone antibiotics. These antibiotics are a critical class of synthetic antibacterial agents that function by inhibiting bacterial DNA gyrase and topoisomerase IV, enzymes essential for DNA replication.

### Role in Fluoroquinolone Synthesis



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